

discovery and history of 2-Amino-5-ethylphenol hydrochloride

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Compound of Interest

Compound Name: 2-Amino-5-ethylphenol hydrochloride

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An In-depth Technical Guide to **2-Amino-5-ethylphenol Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Amino-5-ethylphenol hydrochloride** (CAS No: 149861-22-3), a key intermediate in the synthesis of pharmaceuticals, dyes, and fine chemicals. While specific details of its initial discovery and historical development are not extensively documented in publicly available literature, this document outlines its modern applications, physicochemical properties, and detailed synthetic methodologies. The guide includes structured data tables for easy reference, a plausible, patent-derived experimental protocol for its synthesis, and visualizations of the synthetic pathway and a general analytical workflow.

Introduction and History

2-Amino-5-ethylphenol hydrochloride, with the chemical formula $C_8H_{12}ClNO$, is an aromatic organic compound belonging to the family of aminophenols.^{[1][2]} While the specific historical context of its first synthesis is not well-documented, the development of aminophenols is intrinsically linked to the expansion of the synthetic dye industry in the late 19th century and later, the pharmaceutical industry. Compounds of this class are versatile precursors due to the

presence of two reactive functional groups: an amino group (-NH₂) and a hydroxyl group (-OH) on a benzene ring.

In contemporary chemical science, **2-Amino-5-ethylphenol hydrochloride** is primarily recognized for its role as a crucial building block. It serves as an intermediate in the production of agrochemicals and specialty chemicals.^[3] Notably, it is used as an oxidative hair coloring agent precursor, where it can be oxidized to form larger dye molecules within the hair shaft.^[4] ^[5] Its hydrochloride salt form enhances its stability and solubility in aqueous formulations.^[6]

Physicochemical and Characterization Data

The properties of **2-Amino-5-ethylphenol hydrochloride** have been characterized by various sources. Key quantitative data are summarized in the tables below for clarity and ease of comparison. Publicly available, detailed spectroscopic data such as ¹H-NMR, ¹³C-NMR, or Mass Spectrometry are limited; however, typical quality standards are reported by commercial suppliers.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Source(s)
CAS Number	149861-22-3	[1] [7] [8]
Molecular Formula	C ₈ H ₁₂ ClNO	[1] [8]
Molecular Weight	173.64 g/mol	[1] [7]
IUPAC Name	2-amino-5-ethylphenol;hydrochloride	[1]
Parent Compound CAS	182499-90-7 (2-Amino-5-ethylphenol)	[2]

| Parent MW | 137.18 g/mol |[\[2\]](#) |

Table 2: Physical and Quality Control Properties

Property	Value	Source(s)
Appearance	White to off-white crystalline powder	[3]
Melting Point	>163 °C (decomposes)	[7]
	Approx. 180-185 °C (decomposes)	[3]
Solubility	Soluble in water and ethanol	[3]
Purity (Typical)	≥98% (by HPLC)	[3]

| Moisture Content | ≤0.5% | [3] |

Synthesis and Experimental Protocols

The synthesis of **2-Amino-5-ethylphenol hydrochloride** is achieved in two primary stages: the preparation of the parent compound, 2-Amino-5-ethylphenol, followed by its conversion to the hydrochloride salt. A robust industrial method for preparing 2-amino-5-alkyl-phenols is described in U.S. Patent 5,847,217, which involves the alkaline hydrolysis of a corresponding sulfonic acid.[9]

Synthesis of 2-Amino-5-ethylphenol

This protocol is based on the general method for 2-amino-5-alkyl-phenols.[9]

Step 1: Sulfonation of 4-Ethylaniline

- In a suitable reactor equipped with a stirrer and temperature control, add an inert organic solvent.
- Add 4-ethylaniline to the solvent.
- Slowly add sulfuric acid while maintaining the temperature to facilitate the sulfonation reaction, yielding 2-amino-5-ethyl-benzenesulfonic acid.

- Neutralize the resulting sulfonic acid with an appropriate base (e.g., sodium hydroxide) to form the sodium salt.

Step 2: Alkaline Hydrolysis

- The sodium salt of 2-amino-5-ethyl-benzenesulfonic acid is mixed with a significant molar excess of aqueous alkali metal hydroxide (e.g., potassium hydroxide).
- The mixture is heated in an autoclave under pressure (e.g., 2 to 120 bar) at a high temperature (e.g., 250 to 400°C) for several hours to effect the hydrolysis of the sulfonate group to a hydroxyl group.
- After cooling, the reaction mixture is diluted with water.

Step 3: Isolation of 2-Amino-5-ethylphenol

- The alkaline solution containing the potassium or sodium salt of 2-amino-5-ethylphenol is carefully acidified with a mineral acid, such as hydrochloric acid (HCl), to a pH between 4 and 6.^[9]
- The acidification causes the free base, 2-Amino-5-ethylphenol, to precipitate out of the solution.
- The precipitate is isolated by filtration, washed with water to remove residual salts, and dried.

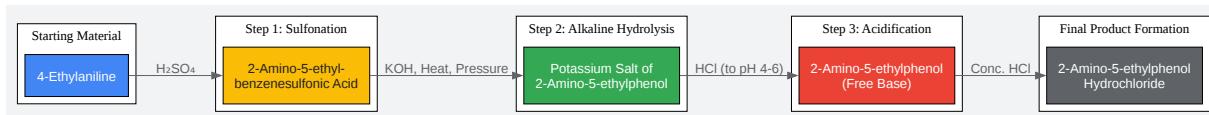
Preparation of 2-Amino-5-ethylphenol Hydrochloride

- Dissolve the synthesized 2-Amino-5-ethylphenol in a suitable solvent, such as ethanol or isopropanol.
- Cool the solution in an ice bath.
- Slowly add a stoichiometric amount of concentrated hydrochloric acid or bubble anhydrous hydrogen chloride gas through the solution with stirring.
- The hydrochloride salt will precipitate from the solution.

- Collect the solid product by filtration, wash with a small amount of cold solvent, and dry under vacuum to yield **2-Amino-5-ethylphenol hydrochloride**.^[6]

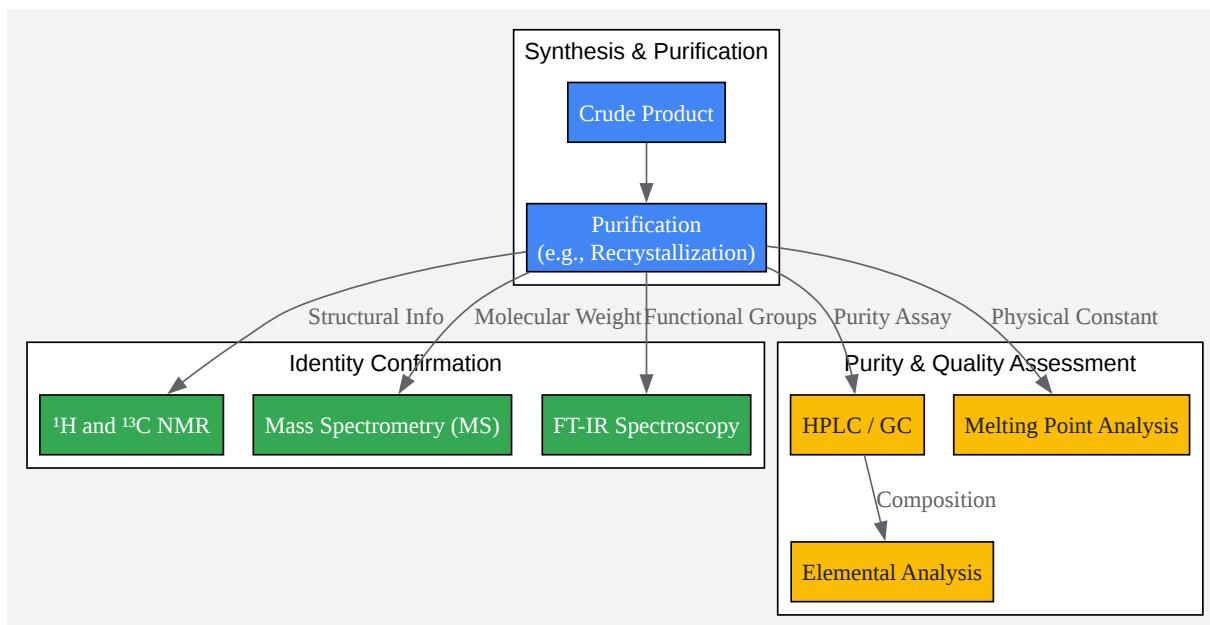
Visualizations: Pathways and Workflows

The following diagrams, generated using DOT language, illustrate the synthetic pathway and a general characterization workflow.



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Caption: Synthetic pathway for **2-Amino-5-ethylphenol hydrochloride**.

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Caption: General workflow for chemical synthesis and characterization.

Conclusion

2-Amino-5-ethylphenol hydrochloride is a valuable chemical intermediate with established roles in the fine chemical and cosmetic industries. While its early history is not prominent in scientific literature, modern synthetic routes, such as those proceeding from 4-ethylaniline, are well-established. This guide provides researchers and developers with the core technical information regarding its properties, synthesis, and a framework for its analytical characterization.

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